Computational Characterization & Predictive Modeling of 3-(2,3-Dichlorophenoxy)pyrrolidine HCl

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Compound of Interest

Compound Name:	*3-(2,3-Dichlorophenoxy)pyrrolidine hydrochloride*
CAS No.:	*817187-08-9*
Cat. No.:	*B1404194*

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Introduction: The Scaffold & The Challenge

3-(2,3-Dichlorophenoxy)pyrrolidine hydrochloride (CAS: 817187-47-6) represents a privileged scaffold in medicinal chemistry, structurally aligned with monoamine reuptake inhibitors and sigma receptor ligands. Its core architecture—a flexible pyrrolidine ring linked via an ether bridge to an electron-deficient dichlorophenyl system—presents a dual challenge for molecular modeling:

- Conformational Promiscuity: The pyrrolidine ring undergoes rapid pseudorotation (puckering), while the ether linkage introduces torsional freedom, requiring rigorous sampling to identify bioactive conformers.
- Electronic Anisotropy: The 2,3-dichloro substitution pattern creates specific electrostatic potentials (sigma-holes) that drive halogen bonding, a non-covalent interaction often overlooked in standard force field calculations.

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This guide provides a validated, step-by-step computational protocol for modeling this molecule, moving from ab initio quantum mechanics to predictive binding simulations.

Phase I: Structural Parameterization (The Digital Twin)

Before running simulations, the "digital twin" of the molecule must be constructed with precise stereochemical and ionization definitions.

Chirality & Protonation State

The 3-position of the pyrrolidine ring is a chiral center. Unless the sample is known to be enantiopure, both (3S) and (3R) enantiomers must be modeled independently.

- Ionization: The secondary amine (

) will be protonated at physiological pH (7.4).

- Salt Form: As a hydrochloride salt, the crystal lattice contains a chloride anion (

). In solution-phase MD, explicit ions must be added to neutralize the cell. In docking, the cationic species (

) is the pharmacophore.

Force Field Selection

Standard force fields (e.g., MMFF94) often underestimate the directionality of halogen interactions.

- Recommended:OPLS4 or CHARMM36 (with CGenFF). These fields accurately parameterize the torsional barriers of the ether linkage and the cationic amine parameters.

Phase II: Quantum Mechanical Profiling (DFT)

To capture the subtle electronic effects of the dichlorophenyl ring, Density Functional Theory (DFT) is required.

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Geometry Optimization Protocol

Objective: Obtain the global minimum energy conformation and accurate charge distribution.

- Software: Gaussian 16, ORCA, or Q-Chem.
- Functional/Basis Set:wB97X-D/6-311++G(d,p).
  - Why wB97X-D? It includes dispersion corrections essential for modeling the intramolecular Cl···H interactions and stacking forces.
  - Why ++? Diffuse functions are critical for describing the lone pairs on the phenoxy oxygen and the chlorides.
- Solvation: IEFPCM (Implicit Solvation) using Water (

) to mimic the biological environment.

Sigma-Hole Analysis (Electrostatic Potential)

The 2,3-dichloro substitution creates a region of positive electrostatic potential (the "sigma-hole") on the extension of the C-Cl bond axis. This allows the chlorine to act as a Lewis acid, potentially binding to backbone carbonyls in a target protein.

- Workflow: Generate the Electrostatic Potential (ESP) map mapped onto the electron density isosurface (0.002 au).
- Visual Check: Look for a blue (positive) cap on the chlorine atoms. If absent, the basis set lacks sufficient polarization.

Phase III: Conformational Dynamics & Sampling

The pyrrolidine ring is not planar; it exists in a dynamic equilibrium of "envelope" and "twist" conformations.

Torsion Scanning

Perform a relaxed potential energy surface (PES) scan around the ether linkage:

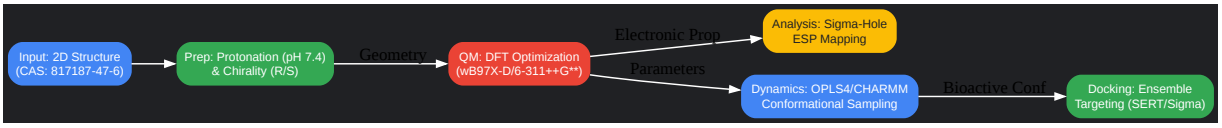
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- Dihedral 1:
- Dihedral 2:
- Step Size:

  increments.

Workflow Visualization

The following diagram illustrates the integrated workflow from structure generation to dynamic sampling.



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Figure 1: Computational workflow for characterizing 3-(2,3-Dichlorophenoxy)pyrrolidine HCl, bridging QM accuracy with MD sampling.

Phase IV: Predictive Binding Modeling

Given the structural similarity to known inhibitors, the primary targets for this scaffold are likely the Serotonin Transporter (SERT) or Sigma-1 receptors.

The "Salt Bridge" Anchor

The protonated nitrogen of the pyrrolidine is the critical pharmacophore anchor.

- Interaction: Ionic H-bond (Salt Bridge).
- Target Residue: In SERT, this is typically Asp98.

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- Validation: In your docking grid, define a constraint requiring a hydrogen bond to the aspartate carboxylate.

Halogen Bonding Hypothesis

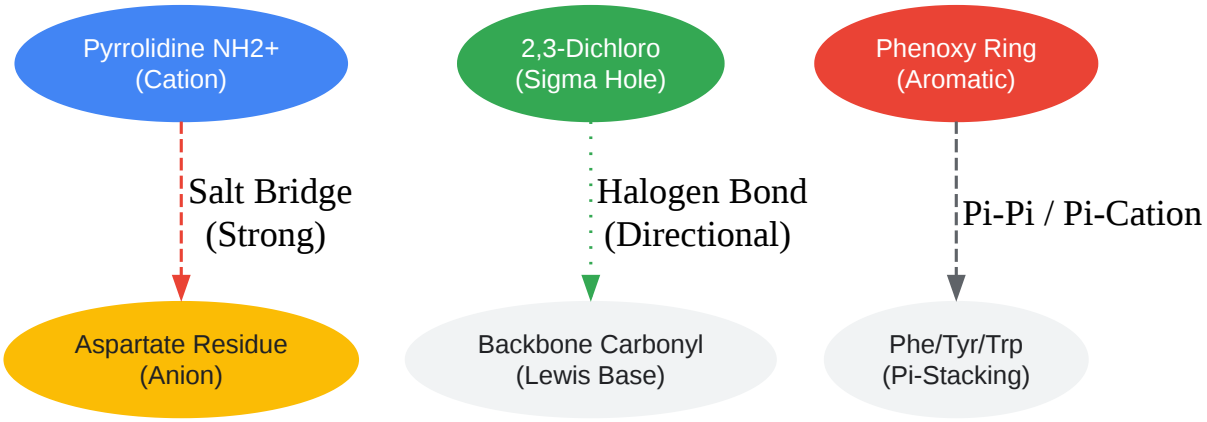
Standard docking scoring functions (Glide, Vina) may miss the halogen bond contribution.

- Protocol:
  - Enable "Halogen Bonding" terms in the scoring function if available (e.g., Glide XP).
  - If not, use the QM-derived ESP charges (RESP charges) on the Cl atoms instead of standard force field charges.
  - Look for Cl atoms positioned 3.0–3.5 Å from backbone carbonyl oxygens or aromatic residues (Cl-

    interaction).

Interaction Logic Diagram

Understanding the binding mode requires mapping the chemical features to the protein pocket.



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Figure 2: Interaction hypothesis map. The salt bridge drives affinity, while halogen bonding and pi-stacking determine selectivity.

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Summary of Key Parameters

Parameter	Value/Setting	Rationale
Functional	wB97X-D	Captures dispersion forces (Cl···Cl, Cl···).
Basis Set	6-311++G(d,p)	Diffuse functions (++) essential for Cl and O lone pairs.
Solvation	Water (SMD/PCM)	Mimics physiological aqueous environment.
Force Field	OPLS4 / CHARMM36	Accurate for organic salts and ether torsions.
Protonation	Protonated ( )	Dominant species at pH 7.4 ( ).
Stereochemistry	3(S) and 3(R)	Must model both unless enantiopurity is confirmed.

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Link

- Force Field Parameterization
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